

Application Notes and Protocols for the Growth of Ammonium Tetraborate Crystals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ammonium borate

Cat. No.: B1214076

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These application notes provide a detailed protocol for the growth of ammonium tetraborate tetrahydrate ($(\text{NH}_4)_2\text{B}_4\text{O}_7 \cdot 4\text{H}_2\text{O}$) crystals, suitable for researchers and scientists. The protocol is based on the reaction of boric acid with ammonium hydroxide.

Material Properties

Ammonium tetraborate is an inorganic compound that crystallizes from aqueous solutions as a tetrahydrate.^[1] Key properties of ammonium tetraborate are summarized in the table below.

Property	Value
Chemical Formula	$(\text{NH}_4)_2\text{B}_4\text{O}_7 \cdot 4\text{H}_2\text{O}$
Molar Mass	263.374 g/mol
Crystal System	Tetragonal
Density	2.37 g/cm ³
Appearance	Colorless crystals
Decomposition Point	87 °C
Magnetic Properties	Diamagnetic

Data sourced from Crystal growing wiki^[1]

Experimental Protocol: Slow Evaporation Method

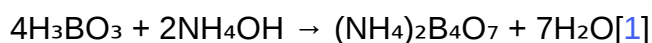
This protocol details the synthesis and crystallization of ammonium tetraborate tetrahydrate from boric acid and ammonium hydroxide. Growing crystals from a hot solution is recommended to obtain crystals of higher transparency.^[1] Crystallization at room temperature is possible but tends to be very slow and may result in lower transparency.^[1]

Materials and Reagents

- Boric acid (H_3BO_3)
- Ammonium hydroxide (NH_4OH , 25% solution)
- Distilled water
- Beakers or flasks
- Heating plate with magnetic stirring capability
- Magnetic stir bar
- Filter paper
- Crystallization dish or beaker
- Spatula
- Graduated cylinders
- Safety glasses, gloves, and lab coat

Preparation of Saturated Solution

The synthesis of ammonium tetraborate is based on the following reaction:



To prepare a saturated solution for growing approximately 100 g of ammonium tetraborate tetrahydrate, the following stoichiometry can be used as a starting point:

- **Measure Reactants:** Weigh out 93.91 g of boric acid.^[1] In a separate container, measure 106.45 g of 25% ammonium hydroxide solution.^[1]
- **Dissolve Boric Acid:** Place the boric acid into a beaker with a magnetic stir bar. Add a sufficient amount of distilled water and heat the solution gently on a hot plate while stirring to dissolve the boric acid. Using a hot solution is beneficial for the quality of the final crystals.^[1]
- **Reaction:** Carefully and slowly add the ammonium hydroxide solution to the hot boric acid solution in small portions.^[1] Caution: The reaction is exothermic and may cause the solution to boil.^[1] Continue stirring throughout the addition.
- **Cooling and Filtration:** Once the reaction has ceased, turn off the heat and allow the solution to cool slightly. It is important to filter the hot solution to remove any impurities that could interfere with crystal growth.^[1]
- **Transfer to Crystallization Vessel:** Pour the filtered, saturated solution into a clean crystallization dish or beaker. Cover the vessel loosely with filter paper or a watch glass to prevent dust contamination while allowing for slow evaporation.

Crystal Growth

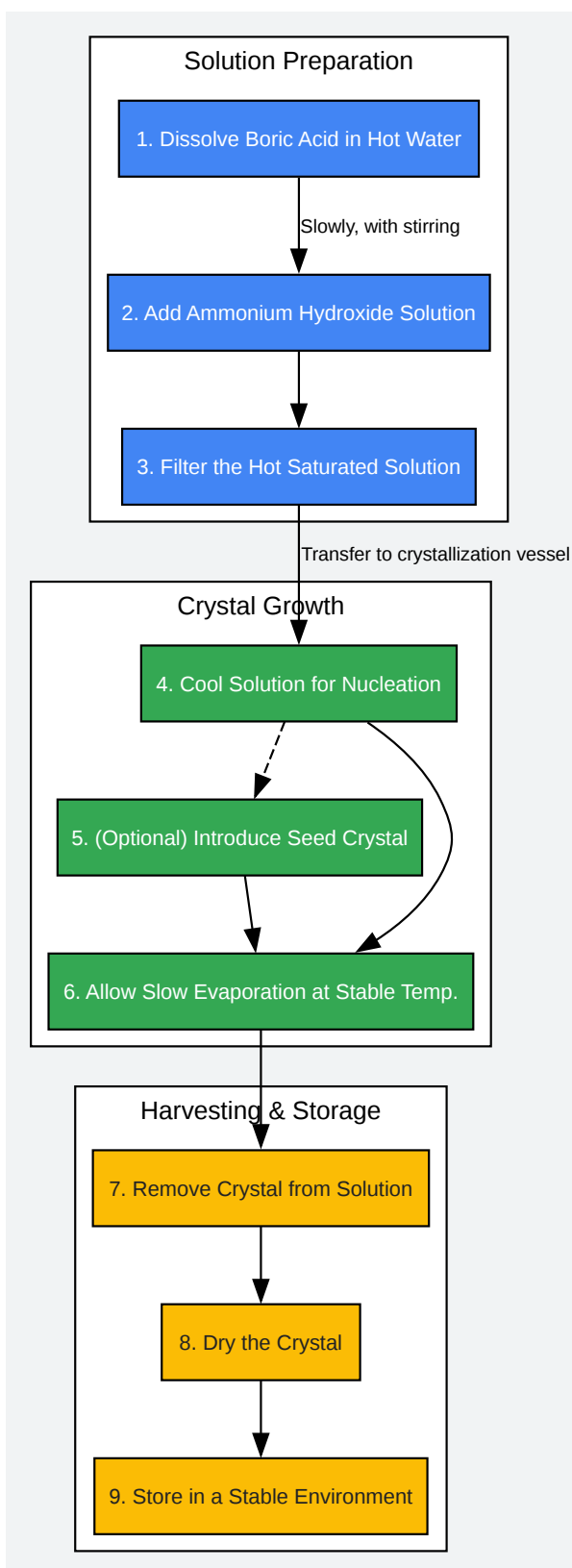
- **Nucleation:** Allow the solution to cool undisturbed. Spontaneous nucleation should occur as the solution cools and the solvent evaporates. For larger, single crystals, it is preferable to control the nucleation.
- **Seeding (Optional):** To grow a single, large crystal, a seed crystal can be used. A small, well-formed crystal from a previous batch or from the initial nucleation can be selected. Tie the seed crystal to a thin thread and suspend it in the saturated solution, ensuring it does not touch the bottom or sides of the container.
- **Growth Period:** Place the crystallization vessel in a location with a stable temperature and minimal vibrations to promote slow and uniform crystal growth. The growth rate is influenced by factors such as supersaturation, temperature, and pH.^[2]^[3]
- **Monitoring:** Observe the crystal growth over several days to weeks. If multiple crystals begin to form and compete, the solution can be carefully decanted, the desired crystal retained, and the solution returned to the vessel.

Harvesting and Storage

- Removal: Once the crystal has reached the desired size, or when growth appears to have stopped, carefully remove it from the solution.
- Drying: Gently pat the crystal dry with a lint-free cloth or allow it to air dry.
- Storage: Ammonium tetraborate crystals are stable under average humidity and at room temperature.^[1] For long-term preservation, they can be stored in a sealed container or coated with a layer of varnish.^[1] Avoid storing the crystals near sources of heat.^[1]

Experimental Workflow Diagram

The following diagram illustrates the key stages in the protocol for growing ammonium tetraborate crystals.



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Workflow for Ammonium Tetraborate Crystal Growth.

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References

- 1. Ammonium tetraborate - Crystal growing [en.crystals.info]
- 2. bch.ro [bch.ro]
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